

An In-depth Technical Guide to Copper Octanoate

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Compound of Interest		
Compound Name:	Copper octanoate	
Cat. No.:	B1618762	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **copper octanoate**, a compound with significant applications in various scientific and industrial fields, including its role as a fungicide and bactericide. This document details its chemical identifiers, physicochemical properties, synthesis protocols, and mechanism of action.

Chemical Identifiers and Synonyms

Copper octanoate is a copper salt of octanoic acid. It is crucial to distinguish between the straight-chain isomer (n-octanoate) and its branched-chain isomers, such as 2-ethylhexanoate, as they may be assigned different identifiers. Several CAS numbers are associated with **copper octanoate** and its isomers, reflecting the complexities in chemical substance registration.



Identifier Type	Value	Source
CAS Number	20543-04-8	EPA, ChemIDplus, AICIS, ECHA[1]
3890-89-9	Benchchem, PubChem[2]	
IUPAC Name	copper bis(octanoate)	PubChem
copper;octanoate	Benchchem[2]	
Molecular Formula	C16H30CuO4	Benchchem, PubChem[2]
InChI	InChI=1S/2C ₈ H ₁₆ O ₂ .Cu/c21-2- 3-4-5-6-7-8(9)10;/h22-7H ₂ ,1H ₃ , (H,9,10);/q;;+2/p-2	Benchchem[2]
InChIKey	VNZQQAVATKSIBR- UHFFFAOYSA-L	Benchchem[2]
SMILES	CCCCCCC(=O) [O-].CCCCCCCC(=O)[O-]. [Cu+2]	Benchchem[2]
Synonyms	Copper(II) octanoate, Cupric octanoate, Copper caprylate, Octanoic acid, copper salt	PubChem

Physicochemical Properties

The physicochemical properties of **copper octanoate** are essential for its handling, formulation, and application.



Property	Value	Source
Molecular Weight	349.95 g/mol	PubChem
Appearance	Blue liquid	
Solubility	Dispersible in water	_
pH	5.75 ± 0.50	_
Structure	Forms a binuclear "paddlewheel" structure common for copper(II) carboxylates, where two copper atoms are bridged by four octanoate ligands.	Benchchem[2]

Experimental ProtocolsSynthesis of Copper Octanoate

A common and efficient method for synthesizing **copper octanoate** involves the reaction of a soluble copper(II) salt with octanoic acid or its salt, or the direct reaction of copper oxide with n-octanoic acid. The following protocol is based on the reaction with copper oxide.[3]

Materials:

- Copper(II) oxide (CuO) powder
- n-Octanoic acid (C8H16O2)
- Dehydrated ethanol (solvent)
- 1L Round-bottom flask
- Water bath
- Condenser
- · Stirring apparatus



Procedure:

- In a 1L round-bottom flask, combine 12.4 g of copper(II) oxide powder and 22.5 g of noctanoic acid. The molar ratio of n-octanoic acid to copper oxide is approximately 1:1.[3]
- Add 500 mL of dehydrated ethanol to the flask.
- Stir the mixture to dissolve the n-octanoic acid completely in the ethanol.
- Set up the flask in a water bath equipped with a condenser.
- Heat the water bath to 90°C and maintain this temperature to allow the reaction to proceed under reflux for 36 hours.[3]
- After the reaction is complete, the resulting mixture contains the **copper octanoate** product.
- The final product is obtained after solid-liquid separation.
- This method has been reported to yield a product with a purity of 99.3% and a yield of 90.3%.[3]

Mechanism of Action and Applications Fungicidal and Bactericidal Activity

Copper octanoate functions as a contact fungicide and bactericide.[4][5] Its mechanism of action is based on the slow release of cupric ions (Cu²⁺).[6] These ions are believed to act via multiple modes of action:

- Protein Denaturation: Copper ions can bind to various functional groups in proteins (such as sulfhydryl, hydroxyl, and imidazole groups), leading to the denaturation of enzymes and other critical proteins within the pathogen.[6][7]
- Disruption of Cell Membranes: The interaction of copper ions with cell membranes can alter their integrity, leading to leakage of cellular contents.[6]
- Interference with Energy Transport: Copper ions can interfere with essential energy transport systems within the microbial cells.[6]



Once a pathogen has penetrated the host plant tissue, copper fungicides are generally ineffective.[6]

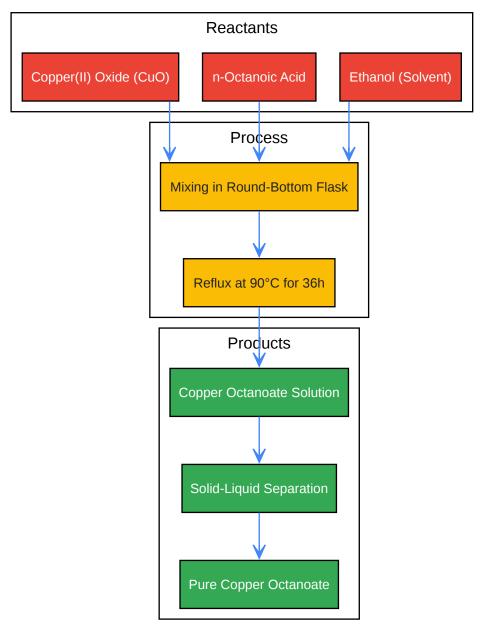
Applications in Research and Drug Development

Copper compounds, in general, are being explored for various biomedical applications. Their ability to interact with biological molecules makes them interesting candidates for the development of new therapeutic agents.[8] The anti-proliferative and biocidal properties of copper are of particular interest in drug development.

Visualizations Synthesis Workflow of Copper Octanoate



Synthesis of Copper Octanoate



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Caption: Workflow for the synthesis of **copper octanoate**.

Fungicidal Mechanism of Action



Plant Surface Copper Octanoate Slow Release Cu²+ lons Disruption Denaturation Interference Fungal/Bacterial Cell Cell Membrane Proteins/Enzymes Energy Transport

Fungicidal Mechanism of Copper Octanoate

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Caption: Simplified mechanism of **copper octanoate**'s fungicidal action.

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